

Application Notes and Protocols: Urotensin II (114-124) TFA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urotensin II (114-124), human TFA

Cat. No.: B15605310

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Introduction

Urotensin II (114-124), a cyclic 11-amino acid peptide fragment of the human Urotensin II protein, is a potent vasoactive agent. It acts as a high-affinity agonist for the G-protein coupled receptor GPR14, also known as the Urotensin receptor (UT). The trifluoroacetate (TFA) salt of Urotensin II (114-124) is a common formulation for research use. These application notes provide detailed information on its solubility, preparation of solutions, and protocols for key in vitro experiments to study its biological activity.

Physicochemical Properties and Solubility

Urotensin II (114-124) TFA is typically supplied as a lyophilized white to off-white solid. It is important to handle the peptide with care, avoiding moisture and repeated freeze-thaw cycles of solutions to maintain its stability.

Table 1: Solubility of Urotensin II (114-124) TFA

Solvent	Solubility	Concentration (at 100 mg/mL)	Notes
Water	~100 mg/mL	~66.55 mM	Sonication may be required to achieve full dissolution. ^{[1][2]}
DMSO	Soluble	Not specified	For very hydrophobic peptides, a small amount of DMSO can be used for initial dissolution, followed by dilution with an aqueous buffer. ^[3]

Preparation of Stock Solutions and Storage

Proper preparation and storage of stock solutions are critical for obtaining reliable and reproducible experimental results.

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

- Pre-equilibration: Before opening, allow the vial of lyophilized Urotensin II (114-124) TFA to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- Reconstitution: Using the molecular weight (1502.59 g/mol for the TFA salt), calculate the required volume of solvent to achieve the desired concentration. For example, to prepare a 10 mM stock solution from 1 mg of peptide:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.010 \text{ mol/L} * 1502.59 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 66.6 \mu\text{L}$
 - Add 66.6 μL of sterile, nuclease-free water to the vial.
- Dissolution: Gently vortex or sonicate the vial until the peptide is completely dissolved.

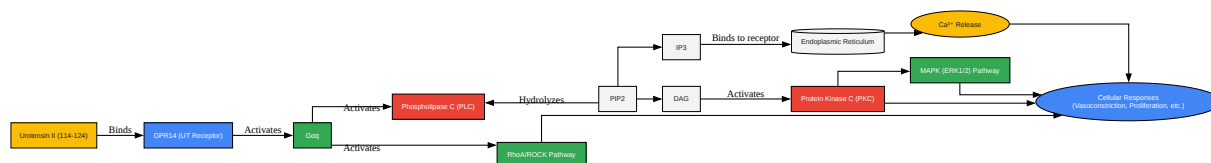
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

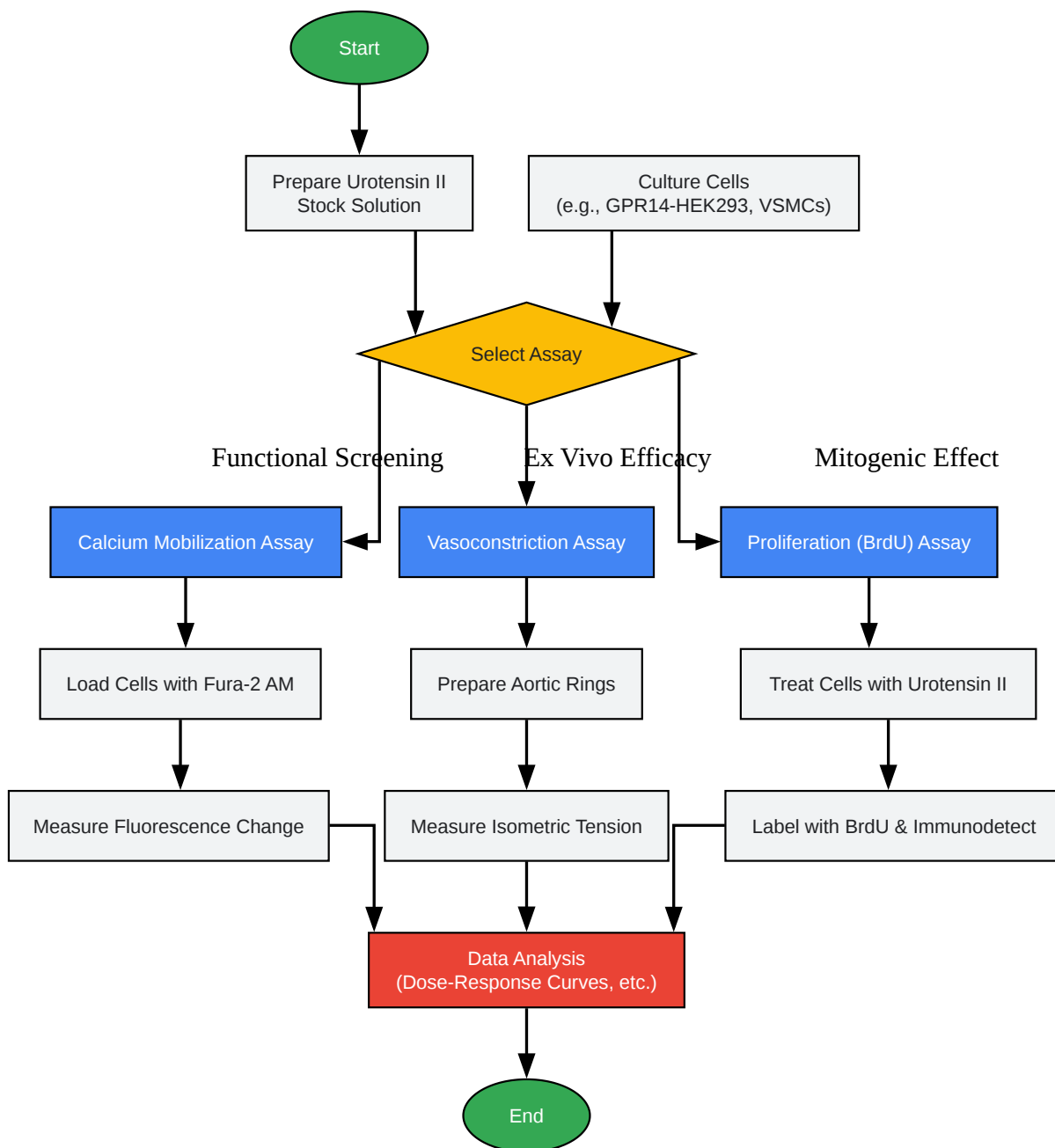
Table 2: Storage and Stability of Urotensin II (114-124) TFA

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	1 year	Store in a desiccated environment, protected from light. [1] [4]
-80°C	2 years	Store in a desiccated environment, protected from light. [1]	
In Solution (Aqueous or DMSO)	-20°C	1 month	Avoid repeated freeze-thaw cycles. [1] [3]
-80°C	6 months	Use of low-protein-binding tubes is recommended. [1] [3]	

Biological Activity and Signaling Pathway

Urotensin II (114-124) exerts its effects by binding to the GPR14 receptor, which is predominantly coupled to the Gαq subunit of heterotrimeric G-proteins. This initiates a signaling cascade that leads to various cellular responses, including vasoconstriction and cell proliferation.





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